

Technical Guide: Tedizolid Phosphate Synthesis & Pyrophosphate Impurity Control

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Compound of Interest

Compound Name: *Tedizolid Pyrophosphate Ester*

CAS No.: 1239662-48-6

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Executive Summary & Molecule Profile

Tedizolid Phosphate (TR-701) is the phosphate ester prodrug of the oxazolidinone antibiotic Tedizolid (TR-700).^{[1][2]} It is designed to improve water solubility and bioavailability relative to the active parent molecule.

In process chemistry, the term "**Tedizolid Pyrophosphate Ester**" typically refers to a critical impurity (dimer) or a specific diphosphate byproduct formed during the phosphorylation step. Control of this species is the primary Critical Quality Attribute (CQA) in the manufacturing of the drug substance.

- Active Moiety: Tedizolid (TR-700)^{[1][2][3]}
- Prodrug (Target): Tedizolid Phosphate (TR-701)^{[1][2][3]}
- Critical Impurity: Tedizolid Pyrophosphate (Bis-tedizolid pyrophosphate or Tedizolid diphosphate)

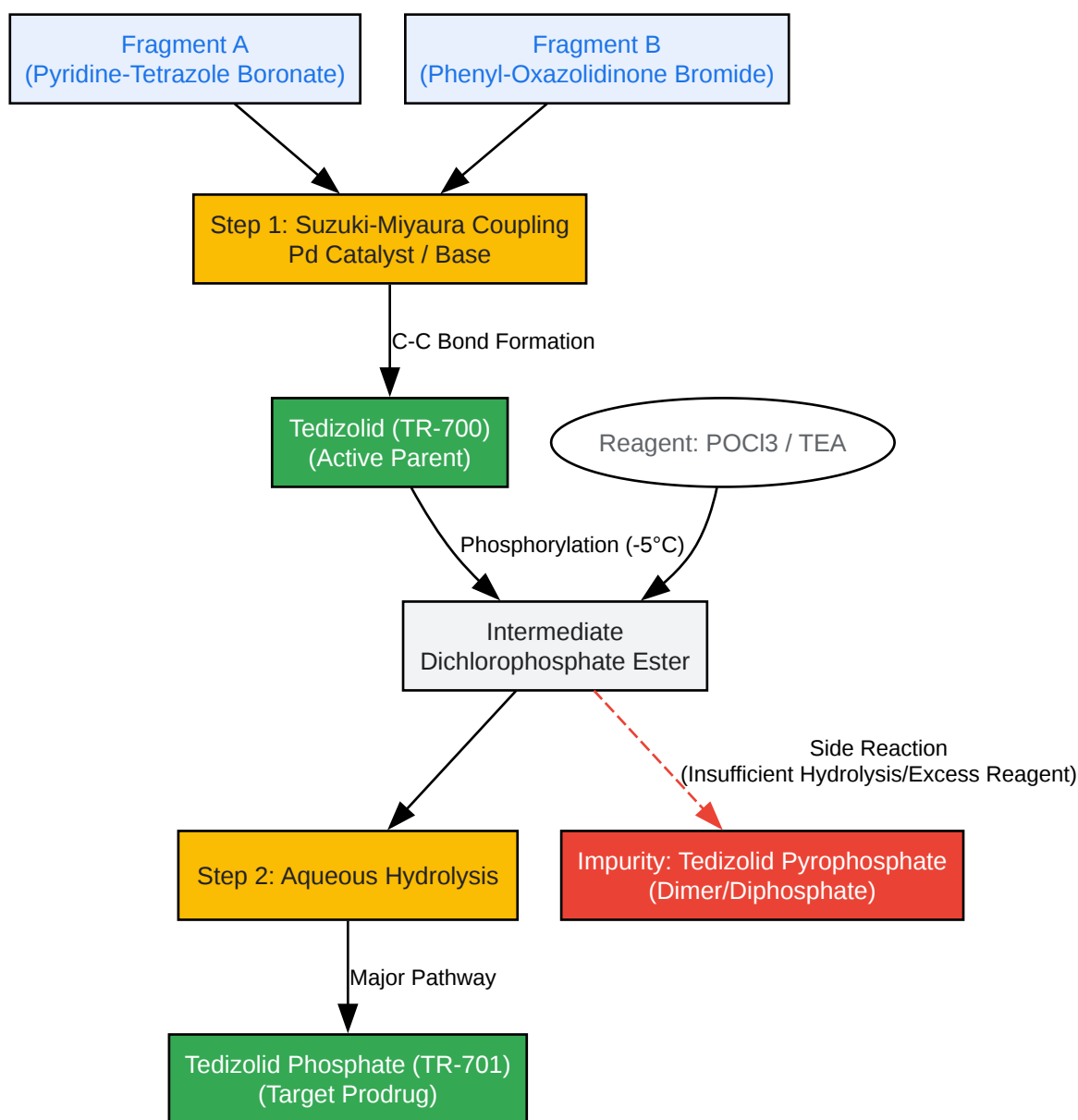
This guide outlines the industrial synthesis of the parent oxazolidinone and the optimized phosphorylation protocol required to maximize TR-701 yield while suppressing the pyrophosphate pathway.

Retrosynthetic Analysis

The synthesis is bipartite, converging on the Suzuki-Miyaura coupling of two key fragments, followed by a post-coupling phosphorylation.

- Fragment A (The Pyridine-Tetrazole): 2-(2-methyl-2H-tetrazol-5-yl)-5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine.[\[4\]](#)
- Fragment B (The Phenyl-Oxazolidinone): (R)-3-(4-bromo-3-fluorophenyl)-5-(hydroxymethyl)-2-oxazolidinone.[\[4\]](#)[\[5\]](#)
- Transformation C (Phosphorylation): Conversion of the C5-hydroxymethyl group to a dihydrogen phosphate ester.

Synthesis Pathway Diagram (Graphviz)



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Caption: Convergent synthesis of Tedizolid Phosphate showing the critical bifurcation point where the pyrophosphate impurity is generated.

Detailed Process Chemistry

Step 1: Synthesis of Tedizolid (TR-700)

The core scaffold is constructed via a palladium-catalyzed cross-coupling reaction.

- Reagents: Pd(dppf)Cl₂ (Catalyst), Potassium Carbonate (Base), 1,4-Dioxane/Water (Solvent).
- Mechanism: The boronate ester on the pyridine ring undergoes transmetallation with the palladium-oxidative addition complex formed from the aryl bromide (Fragment B).
- Process Note: High purity of Fragment B is essential. The (R)-enantiomer configuration at the C5 position of the oxazolidinone ring must be preserved; racemization is generally not observed under standard Suzuki conditions.

Step 2: Phosphorylation (The Critical Step)

This step converts the hydroxyl group of TR-700 into the phosphate ester. This is where the "Pyrophosphate Ester" issue arises.

The Reagent Choice: While dibenzyl phosphoramidites can be used for lab-scale synthesis (followed by hydrogenolysis), Phosphorus Oxychloride (POCl₃) is the standard for process scale-up due to cost and atom economy.

The Mechanism & Impurity Formation:

- Activation: TR-700 reacts with POCl₃ in the presence of a base (Triethylamine) to form the Dichlorophosphate Intermediate (R-O-POCl₂).
- Hydrolysis (Target Path): Water is added to hydrolyze the P-Cl bonds, yielding the target Tedizolid Phosphate (R-O-PO(OH)₂).
- Pyrophosphate Formation (Impurity Path): If the quenching is slow or if local concentration of the intermediate is high, the Dichlorophosphate (R-O-POCl₂) can react with an already hydrolyzed molecule (R-O-PO(OH)₂) or another intermediate.
 - Reaction: $\text{R-O-POCl}_2 + \text{R-O-PO(OH)}_2 \rightarrow \text{R-O-P(O)(OH)-O-P(O)(OH)-O-R}$ (Pyrophosphate Dimer).

Step 3: Isolation and Salt Formation

The free acid form of Tedizolid Phosphate is unstable and poorly soluble. It is typically isolated as a disodium or dipotassium salt, or purified as the free acid and then converted.

Experimental Protocols

Protocol A: Synthesis of Tedizolid (TR-700)

- Charge a reactor with Fragment B (1.0 eq), Fragment A (1.1 eq), and K_2CO_3 (2.5 eq).
- Add 1,4-dioxane and water (4:1 ratio). Degas with Nitrogen for 30 mins.
- Add $Pd(dppf)Cl_2$ (0.02 eq) under Nitrogen flow.
- Heat to 85-90°C for 4-6 hours. Monitor by HPLC (Target: <0.5% Fragment B remaining).
- Workup: Cool to RT. Filter through Celite to remove Pd black. Concentrate filtrate.^[4]
Precipitate product by adding water.^[6] Filter and wash with water/ethanol.^{[7][8]}
- Yield: ~85-90%.

Protocol B: Phosphorylation to Tedizolid Phosphate (TR-701)

Critical Control Point: Temperature and Water Addition Rate.^[8]

- Dissolution: Suspend Tedizolid (TR-700) (10.0 g, 27.0 mmol) in dry THF (150 mL) and Triethylamine (11.3 mL, 3.0 eq). Cool the mixture to -5°C to 0°C.
- Addition: Add $POCl_3$ (3.0 mL, 1.2 eq) dropwise over 30 minutes. Maintain internal temperature < 5°C.
 - Why: Exotherms promote side reactions (dimerization).
- Reaction: Stir at 0°C for 1-2 hours. HPLC should show conversion of TR-700 to the intermediate (R-O- $POCl_2$).
- Quench (Critical): Add Water (50 mL) dropwise. Do not dump water in. Rapid addition can cause localized heating and favor pyrophosphate formation.
- Hydrolysis: Allow to warm to RT and stir for 2 hours to ensure complete hydrolysis of P-Cl bonds.

- Isolation: Adjust pH to ~1-2 with HCl to precipitate the free acid form of Tedizolid Phosphate. Filter the solid.^{[4][7][8]}
- Purification (Pyrophosphate Removal):
 - Dissolve crude solid in dilute NaOH (pH 8-9).
 - Filter to remove unreacted insolubles.
 - Slowly re-acidify with dilute HCl. The monomeric phosphate precipitates first; the pyrophosphate impurities often remain in the mother liquor or precipitate last.
 - Alternative: Recrystallization from DMSO/Ethanol.

Quantitative Data & Impurity Profile

The following table summarizes the impact of reaction conditions on the Pyrophosphate impurity level.

Parameter	Condition A (Standard)	Condition B (Optimized)	Impact on Pyrophosphate (Impurity)
Reagent	POCl ₃ (1.5 eq)	POCl ₃ (1.1 - 1.2 eq)	Excess POCl ₃ increases dimerization risk.
Temperature	25°C	-5°C to 0°C	Lower temp kinetically favors mono-phosphorylation.
Quenching	Rapid Water Addn	Slow, Controlled Water Addn	Slow hydrolysis prevents condensation of intermediates.
Solvent	DCM	THF	THF solubilizes the intermediate better, preventing aggregation.
Yield (TR-701)	75%	88-92%	Optimized route minimizes loss to side products.

Impurity Structure: Tedizolid Pyrophosphate Ester

- Chemical Name: Bis((R)-3-(3-fluoro-4-(6-(2-methyl-2H-tetrazol-5-yl)pyridin-3-yl)phenyl)-2-oxooxazolidin-5-yl)methyl pyrophosphate.
- Mechanism of Action (Impurity): It is pharmacologically inactive compared to the monomer and reduces the specific activity of the drug batch.
- Limit: NMT (Not More Than) 0.5% in final API.

References

- Trius Therapeutics (now Merck). "Process for the preparation of oxazolidinone derivatives." U.S. Patent 7,816,379.[4][7] [Link](#)
- Im, W. B., et al. (2011).[9] "Discovery of torezolid as a novel 5-hydroxymethyl-oxazolidinone antibacterial agent." [9] European Journal of Medicinal Chemistry, 46(4), 1027-1039.[9] [Link](#)
- Optimus Drugs Pvt Ltd. "Process for the preparation of Tedizolid Phosphate." [4][9] WIPO Patent WO2016009401. [Link](#)
- Zhu, Y., et al. (2015). "A New Synthetic Route Toward Tedizolid Phosphate." [4][5][9] Chinese Journal of Applied Chemistry, 32(11), 1240-1245.[5] [Link](#)
- Simson Pharma. "**Tedizolid Pyrophosphate Ester** Reference Standard." Simson Pharma Catalog. [Link](#) (Reference for impurity identification).

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Sources

- 1. selleckchem.com [selleckchem.com]
- 2. Tedizolid - Wikipedia [en.wikipedia.org]
- 3. tandfonline.com [tandfonline.com]
- 4. "Process For The Preparation Of Tedizolid Phosphate" [quickcompany.in]
- 5. A New Synthetic Route Toward Tedizolid Phosphate [yyhx.ciac.jl.cn]
- 6. Page loading... [wap.guidechem.com]
- 7. WO2016009401A2 - Preparation of tedizolid phosphate - Google Patents [patents.google.com]
- 8. Synthesis of Tedizolid_Chemicalbook [chemicalbook.com]
- 9. medkoo.com [medkoo.com]
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